

Dimethyl Vinylphosphonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dimethyl vinylphosphonate*

CAS No.: 4645-32-3

Cat. No.: B1359777

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Introduction: **Dimethyl vinylphosphonate** (DMVP) is an organophosphorus compound with the chemical formula $\text{CH}_2=\text{CHPO}(\text{OCH}_3)_2$. It serves as a crucial monomer and a versatile synthetic intermediate. Its unique structure, featuring a reactive vinyl group and a phosphonate moiety, makes it a valuable building block in polymer chemistry, materials science, and medicinal chemistry. In polymer science, DMVP is utilized to synthesize polymers with inherent flame retardancy, improved thermal stability, and adhesive properties.[1] In the realm of drug development, the vinylphosphonate group can act as a stable mimic of phosphate groups, which is a key feature in the design of enzyme inhibitors and other bioactive molecules.[2][3][4] This guide provides an in-depth overview of the synthesis, properties, and reactivity of **dimethyl vinylphosphonate**, tailored for researchers and professionals in chemical and pharmaceutical development.

Physical and Spectroscopic Properties

Dimethyl vinylphosphonate is a colorless liquid at room temperature. It is fully miscible in water and should be stored at 2-8°C.[5] A summary of its key physical and identifying properties is provided in the table below.

Table 1: Physical and Chemical Properties of **Dimethyl Vinylphosphonate**

Property	Value	Reference
Molecular Formula	C ₄ H ₉ O ₃ P	[6]
Molecular Weight	136.09 g/mol	
CAS Number	4645-32-3	
Appearance	Liquid	
Boiling Point	197-202 °C (at 760 Torr)	
72.5 °C (at 10 Torr)	[6]	
Density	1.146 g/mL (at 20 °C)	[5]
1.1405 g/cm ³ (at 20 °C)	[6]	
Refractive Index (n _{20/D})	1.430 - 1.435	
InChI Key	CQCXMYUCNSJSKG- UHFFFAOYSA-N	
SMILES	COP(=O)(OC)C=C	

Spectroscopic Data: The structural characterization of DMVP relies on various spectroscopic techniques. Nuclear Magnetic Resonance (NMR) is particularly informative.

- ³¹P NMR: The phosphorus nucleus resonates at a characteristic chemical shift. In DMSO-d₆, the ³¹P NMR chemical shift is reported.[7] In acetone, using 85% H₃PO₄ as a standard, another value is reported.[8]
- ¹H and ¹³C NMR: Detailed one- and two-dimensional NMR studies have been conducted on poly(**dimethyl vinylphosphonate**), providing insights into the monomer's spectral characteristics.[9][10]

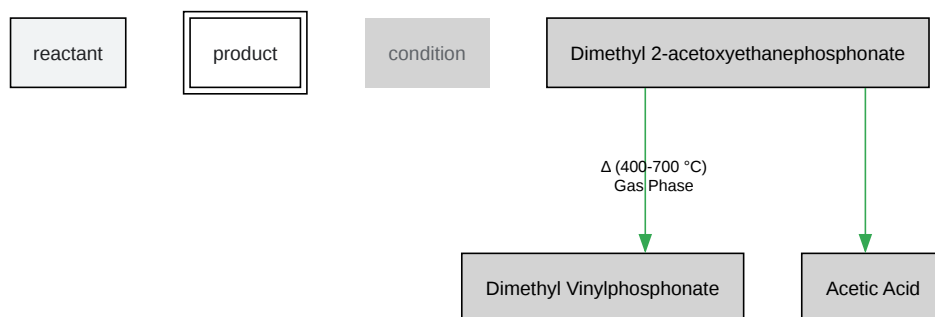
Synthesis of Dimethyl Vinylphosphonate

Several synthetic routes have been established for the preparation of **dimethyl vinylphosphonate**. The most common methods include the thermal elimination of acetic acid

from a precursor, the Horner-Wadsworth-Emmons reaction, and the dehydrohalogenation of 2-haloethylphosphonates.

Thermal Elimination from Dimethyl 2-Acetoxyethanephosphonate

This method involves the gas-phase pyrolysis of dimethyl 2-acetoxyethanephosphonate, which eliminates acetic acid to yield DMVP.[11] The precursor, dimethyl 2-acetoxyethanephosphonate, is readily synthesized via the reaction of dimethyl phosphite with vinyl acetate.[11] This industrial process can be performed with high selectivity and yield.[11]



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Caption: Gas-phase pyrolysis of dimethyl 2-acetoxyethanephosphonate.

Experimental Protocol: A typical procedure involves evaporating dimethyl 2-acetoxyethanephosphonate and passing the vapor through a heated tube reactor.[11]

- Vaporization: Dimethyl 2-acetoxyethanephosphonate (e.g., 80 g/h) is evaporated at a reduced pressure (e.g., 100 mbar) and elevated temperature (e.g., 180 °C).[11]
- Pyrolysis: The vapor is introduced into a tube reactor, often filled with inert packing material, which is heated to 550-650 °C. An inert carrier gas like nitrogen or helium may be used.[11] The residence time in the reactor is typically very short, on the order of 0.5 seconds.[11]

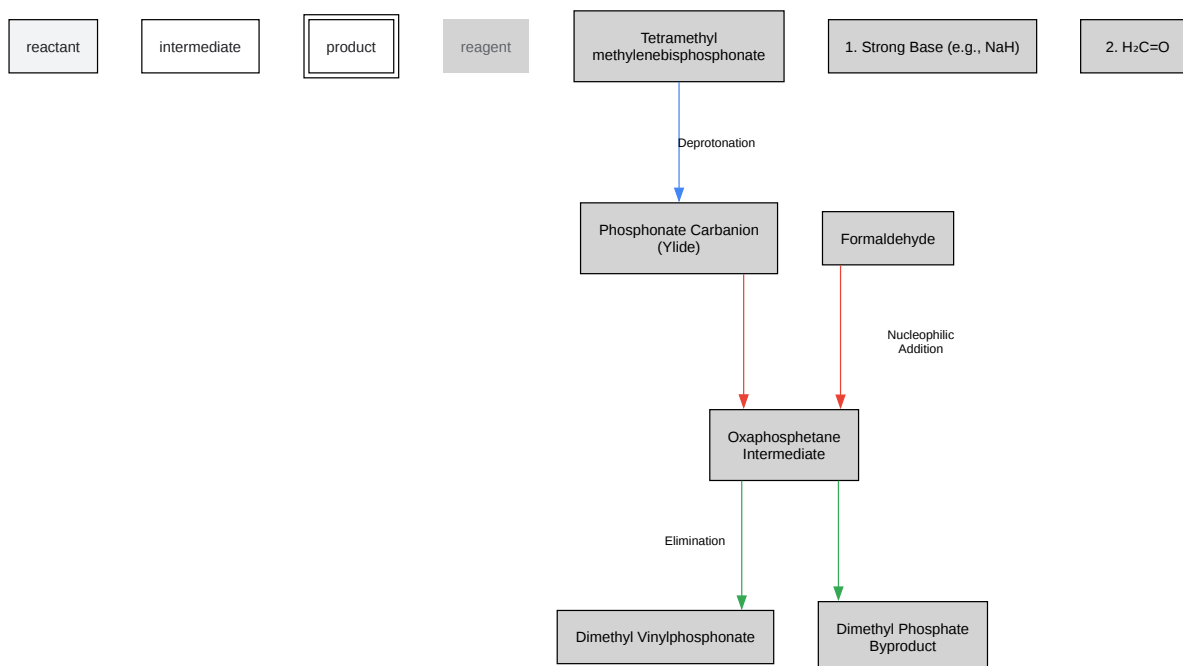
- Condensation: The reaction mixture exiting the reactor is cooled and condensed.
- Purification: The resulting liquid is a mixture of **dimethyl vinylphosphonate**, acetic acid, and any unreacted starting material.[\[11\]](#) DMVP can be purified from this mixture by distillation.

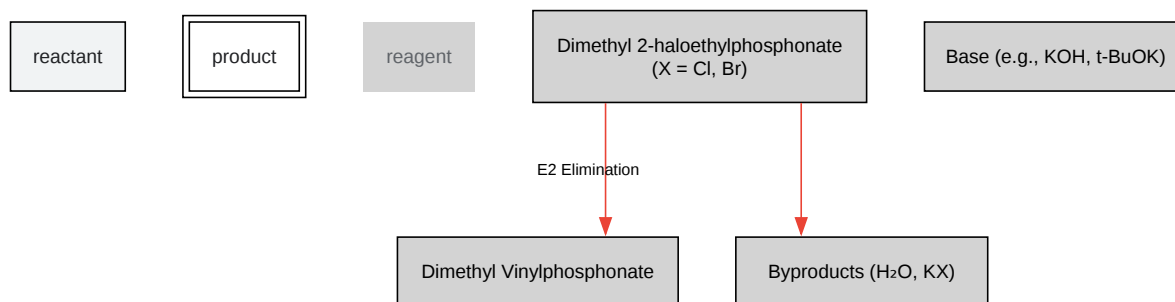
Table 2: Representative Conditions for Thermal Elimination

Temperature	Pressure	Residence Time	Starting Material Feed Rate	Carrier Gas	Yield/Selectivity	Reference
550 °C	40 mbar	0.5 s	104.5 g/h	N ₂ (15 L/h)	98% Selectivity	[11]
650 °C	30 mbar	0.45 s	149 g/h	He (3.5 L/h)	98% Selectivity	[11]
550 °C	N/A	N/A	N/A	N/A	52% Yield	[12]

Horner-Wadsworth-Emmons (HWE) Reaction

The Horner-Wadsworth-Emmons (HWE) reaction is a powerful method for forming alkenes with high stereoselectivity.[\[13\]](#)[\[14\]](#) For the synthesis of DMVP, this involves the reaction of a phosphonate carbanion with a formaldehyde equivalent. A common precursor for the required ylide is tetramethyl methylenebisphosphonate.[\[15\]](#)





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References

- 1. Dimethyl vinylphosphonate = 95 GC 4645-32-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Editorial: Phosphonate chemistry in drug design and development, Volume II - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. Facile Synthesis, Geometry, and 2'-Substituent-Dependent in Vivo Activity of 5'-(E)- and 5'-(Z)-Vinylphosphonate-Modified siRNA Conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. DIMETHYL VINYLPHOSPHONATE | 4645-32-3 [[chemicalbook.com](https://www.chemicalbook.com)]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. spectrabase.com [spectrabase.com]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. Collection - H, ¹³C, and ³¹P NMR Study on Poly(vinylphosphonic acid) and Its Dimethyl Ester - Macromolecules - Figshare [acs.figshare.com]

- [10. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [11. JP3765605B2 - Process for producing dimethyl vinylphosphonate from dimethyl 2-acetoxyethanephosphonate - Google Patents \[patents.google.com\]](#)
- [12. US4493803A - Process for the preparation of vinylphosphonic acid diesters and vinylphosphonic acid - Google Patents \[patents.google.com\]](#)
- [13. Horner-Wadsworth-Emmons Reaction | NROChemistry \[nrochemistry.com\]](#)
- [14. Horner–Wadsworth–Emmons reaction - Wikipedia \[en.wikipedia.org\]](#)
- [15. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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